

Best practices for storing and handling Fin56 compound.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fin56*

Cat. No.: *B15582873*

[Get Quote](#)

Fin56 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with best practices for storing, handling, and utilizing the **Fin56** compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Fin56**?

A: **Fin56** is a small molecule compound known as a specific inducer of ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation[1][2][3]. It is often used in cancer research and studies of cell death mechanisms[4][5]. Unlike other ferroptosis inducers, **Fin56** is considered a specific chemical probe for in vitro use[6].

Q2: What is the primary mechanism of action for **Fin56**?

A: **Fin56** induces ferroptosis through a distinct dual mechanism[1][7][8][9]:

- **GPX4 Degradation:** It promotes the degradation of Glutathione Peroxidase 4 (GPX4), a key enzyme that repairs lipid damage[5][8][9]. This degradation process is dependent on the

activity of acetyl-CoA carboxylase (ACC)[7][8].

- Coenzyme Q10 Depletion: **Fin56** binds to and activates squalene synthase (SQS), an enzyme in the mevalonate pathway[7][8][9]. This activation depletes the pool of coenzyme Q10 (CoQ10), an endogenous antioxidant, leading to increased lipid peroxidation[6][7].

Q3: What are the main research applications for **Fin56**?

A: **Fin56** is primarily used in laboratory research to:

- Induce and study the mechanisms of ferroptosis in various cell lines[5].
- Investigate potential cancer therapies, as it shows selectivity for cells with certain RAS mutations[4].
- Explore the anti-tumor effects in models such as glioblastoma[5][10][11].

Storage and Handling Guide

Proper storage and handling are critical to maintain the integrity and activity of **Fin56**.

Q4: How should I store the **Fin56** powder?

A: The solid (powder) form of **Fin56** should be stored at -20°C for long-term stability, where it can last for up to 3 years[1][12]. It is also important to protect it from light and keep the container tightly sealed[12].

Q5: How do I prepare and store **Fin56** stock solutions?

A: **Fin56** is insoluble in water and ethanol but highly soluble in DMSO[1]. It is recommended to prepare a high-concentration stock solution in fresh, high-quality DMSO. Note that moisture-absorbing DMSO can reduce solubility[1].

Storage Conditions for **Fin56** Stock Solutions

Storage Temperature	Duration	Recommendations
-80°C	Up to 1-2 years[1][3]	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles[1].
-20°C	Up to 1 year[3]	Suitable for medium-term storage.

Note: The compound is reported to be unstable in solution, so it is best to use it soon after preparation[2].

Q6: What safety precautions should I take when handling **Fin56**?

A: While **Fin56** is not classified as a hazardous substance, standard laboratory safety practices are recommended[12].

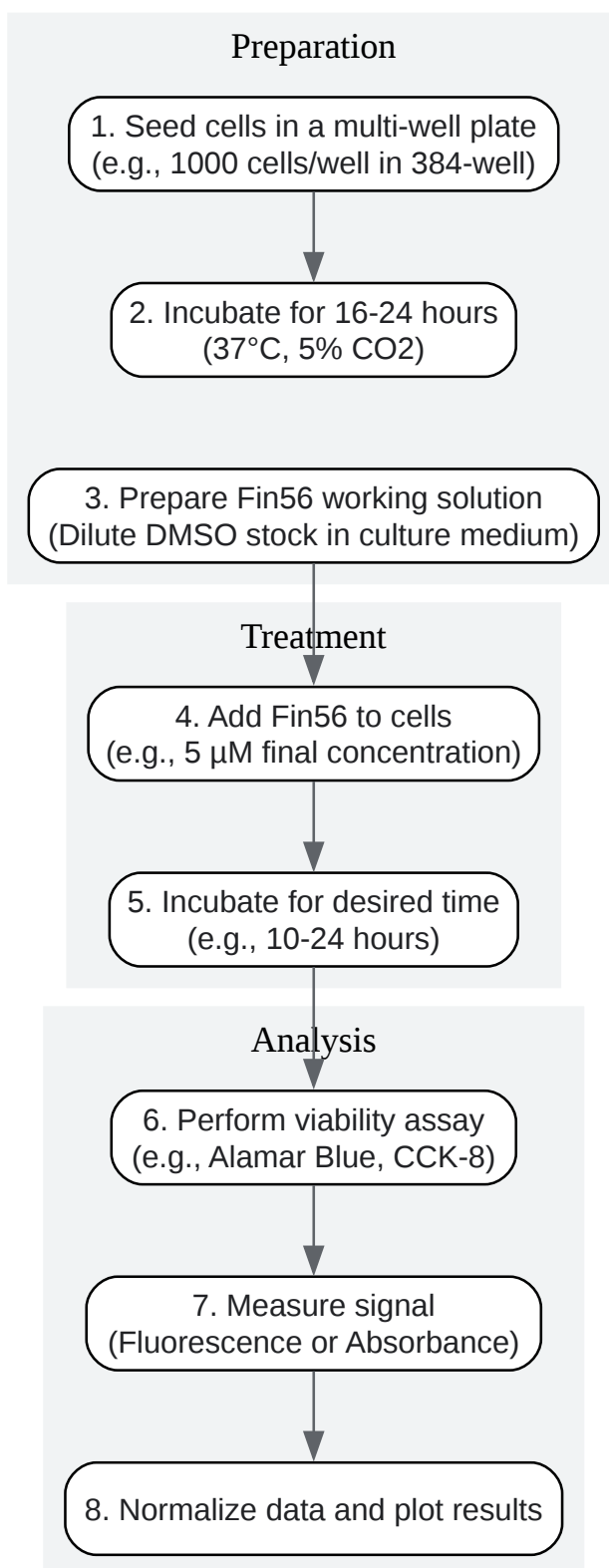
- Personal Protective Equipment (PPE): Use appropriate chemical-resistant gloves, safety goggles, and a lab coat[12].
- Ventilation: Handle the compound in a well-ventilated area or a fume hood[12].
- Contact: In case of skin or eye contact, flush the affected area with plenty of water[12].
- Spills: Clean spills with an inert absorbent material and dispose of it in a suitable container[12].

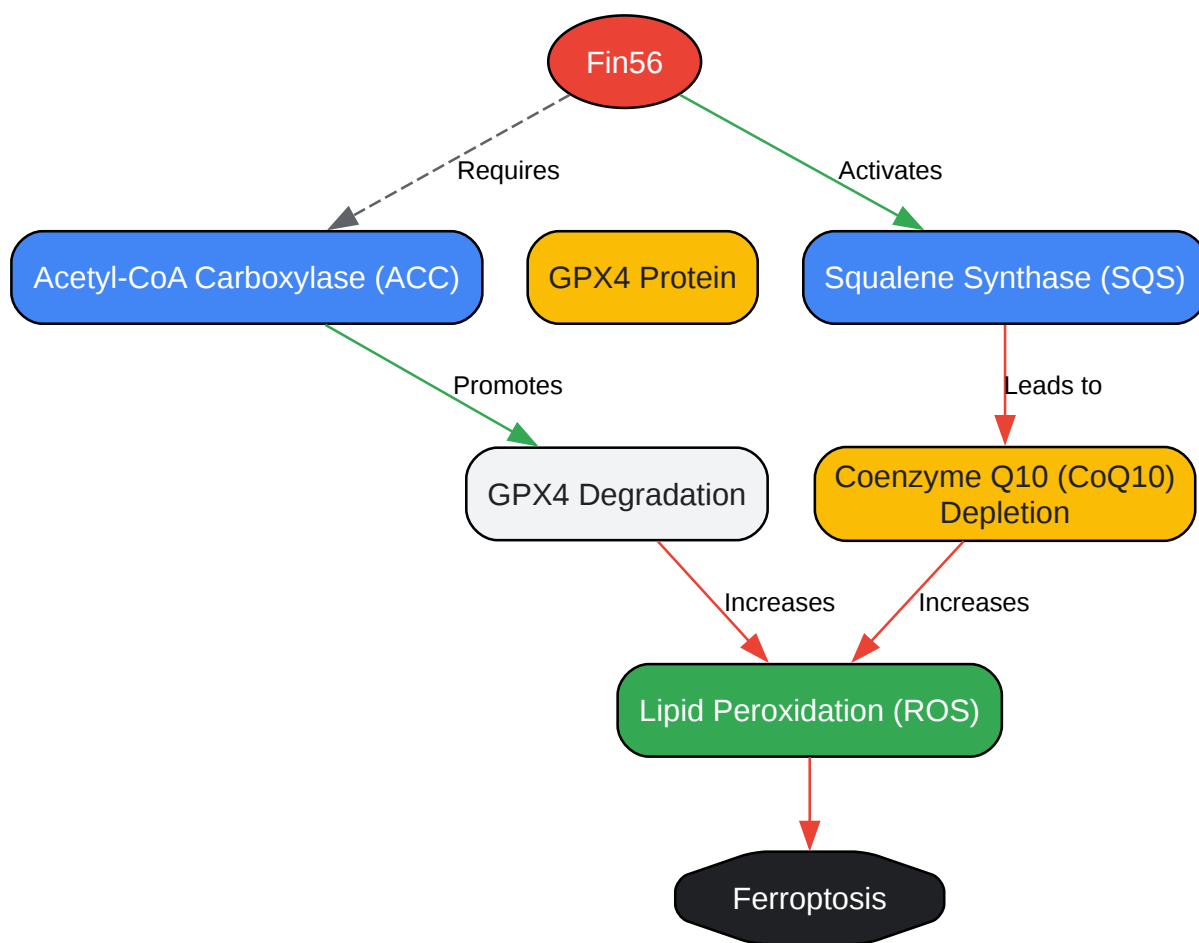
Experimental Protocols and Best Practices

Q7: Can you provide a general protocol for inducing ferroptosis with **Fin56** in cell culture?

A: The following is a generalized protocol for a cell viability experiment. Optimal conditions, such as cell seeding density and **Fin56** concentration, should be determined empirically for your specific cell line.

Experimental Workflow: **Fin56**-Induced Cell Viability Assay





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. FIN56 | Ferroptosis Inducer | GPX4 Degradator | TargetMol [targetmol.com]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 4. Optimization of FIN56 as a ferroptosis activator for cancer therapies [morressier.com]

- 5. FIN56, a novel ferroptosis inducer, triggers lysosomal membrane permeabilization in a TFEB-dependent manner in glioblastoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Unsolved mysteries: How does lipid peroxidation cause ferroptosis? | PLOS Biology [journals.plos.org]
- 7. researchgate.net [researchgate.net]
- 8. Unraveling cell death mysteries - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Global Survey of Cell Death Mechanisms Reveals Metabolic Regulation of Ferroptosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. researchgate.net [researchgate.net]
- 11. FIN56, a novel ferroptosis inducer, triggers lysosomal membrane permeabilization in a TFEB-dependent manner in glioblastoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. tribioscience.com [tribioscience.com]
- To cite this document: BenchChem. [Best practices for storing and handling Fin56 compound.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582873/docs#best-practices-for-storing-and-handling-fin56-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)